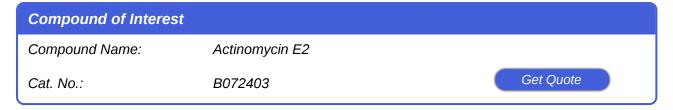


Spectroscopic and Mechanistic Insights into Actinomycin E2: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Actinomycin E2**, a potent chromopeptide antibiotic. It includes detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, comprehensive experimental protocols, and visualizations of its biosynthetic and signaling pathways. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, drug discovery, and development.

Spectroscopic Data

The following tables summarize the key NMR and MS data for **Actinomycin E2**, also known as Actinomycin X2.

Nuclear Magnetic Resonance (NMR) Data

The 1H and 13C NMR data for **Actinomycin E2** were acquired in chloroform-d (CDCl3).

Table 1: 1H NMR Spectroscopic Data for Actinomycin E2 (in CDCl3)[1]



Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not fully available in search results			

Table 2: 13C NMR Spectroscopic Data for Actinomycin E2 (in CDCl3)[1]

Chemical Shift (δ) ppm	Assignment			
Data not fully available in search results				

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) data was obtained using electrospray ionization (ESI).

Table 3: High-Resolution Mass Spectrometry Data for Actinomycin E2

lon	m/z [M+H]+	Source
[M+H]+	1269.6173	[1]
[M]+	1269.3968	[2]

Experimental Protocols

The following are detailed methodologies for the acquisition of NMR and MS data for **Actinomycin E2**.

Nuclear Magnetic Resonance (NMR) Spectroscopy



Sample Preparation: A sample of purified **Actinomycin E2** is dissolved in deuterated chloroform (CDCl3) containing 0.03% tetramethylsilane (TMS) as an internal standard. The concentration is typically in the range of 5-10 mg/mL.

Instrumentation:1H and 13C NMR spectra are recorded on a high-field NMR spectrometer, such as a 400 MHz instrument.

1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Spectral Width: Approximately 16 ppm.
- Acquisition Time: 2-3 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on the sample concentration.
- Temperature: 298 K.

13C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse sequence (e.g., zgpg30).
- Spectral Width: Approximately 200-220 ppm.
- · Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024-4096, due to the lower natural abundance of 13C.
- Temperature: 298 K.

Data Processing: The raw data is processed using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing to the internal standard (TMS at 0.00 ppm).



High-Resolution Mass Spectrometry (HR-MS)

Sample Preparation: A dilute solution of **Actinomycin E2** is prepared in a suitable solvent compatible with electrospray ionization, such as methanol or acetonitrile/water with 0.1% formic acid to promote protonation.

Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is used.

Acquisition Parameters (Positive Ion Mode):

Ionization Mode: Electrospray Ionization (ESI), positive.

Capillary Voltage: 3.5-4.5 kV.

Cone Voltage: 20-40 V.

• Source Temperature: 100-150 °C.

Desolvation Temperature: 250-350 °C.

Mass Range: m/z 100-2000.

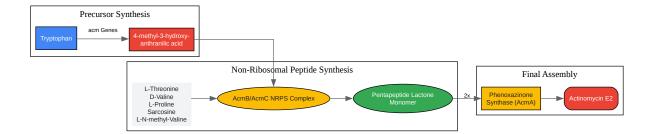
Analyzer Mode: High resolution.

Data Analysis: The acquired mass spectrum is analyzed to determine the accurate mass of the protonated molecule [M+H]+. The elemental composition is then calculated using the instrument's software, which should match the expected formula for **Actinomycin E2** (C63H88N12O16).

Visualizations

The following diagrams illustrate the biosynthetic pathway of Actinomycin and the signaling pathway for its induction of immunogenic cell death.

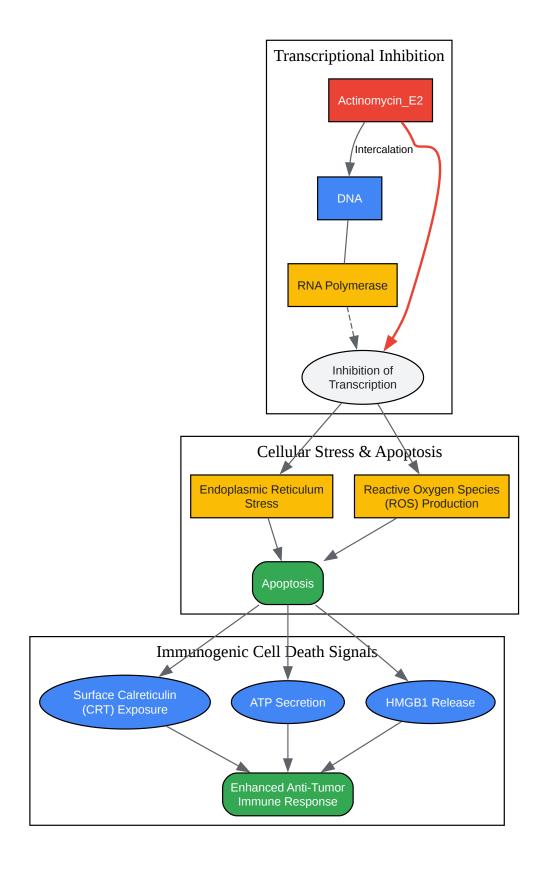




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Biosynthetic pathway of Actinomycin E2.





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Signaling pathway for Actinomycin-induced immunogenic cell death.



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